

# Essential Safety and Handling Protocols for CCS-6

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## Compound of Interest

Compound Name: CSC-6

Cat. No.: B4844771

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This document provides critical safety and logistical information for the handling and disposal of CCS-6, a multi-element solution standard in dilute nitric acid. Adherence to these guidelines is essential for ensuring laboratory safety and proper experimental conduct.

## Product Identification and Composition

CCS-6 is a multi-element solution standard containing several metals at a concentration of 100 µg/mL each, dissolved in a matrix of approximately 7% nitric acid and 93% water.

Component	CAS Number	Percentage (% Weight)
Water	7732-18-5	~93
Nitric Acid	7697-37-2	~7
Mercury	7439-97-6	<0.1
Cadmium	7440-43-9	<0.1
Chromium (III)	16065-83-1	<0.1
Cobalt	7440-48-4	<0.1
Copper	7440-50-8	<0.1
Iron	7439-89-6	<0.1
Lead	7439-92-1	<0.1
Manganese	7439-96-5	<0.1
Nickel	7440-02-0	<0.1
Silver	7440-22-4	<0.1
Thallium	7440-28-0	<0.1
Vanadium	7440-62-2	<0.1
Zinc	7440-66-6	<0.1

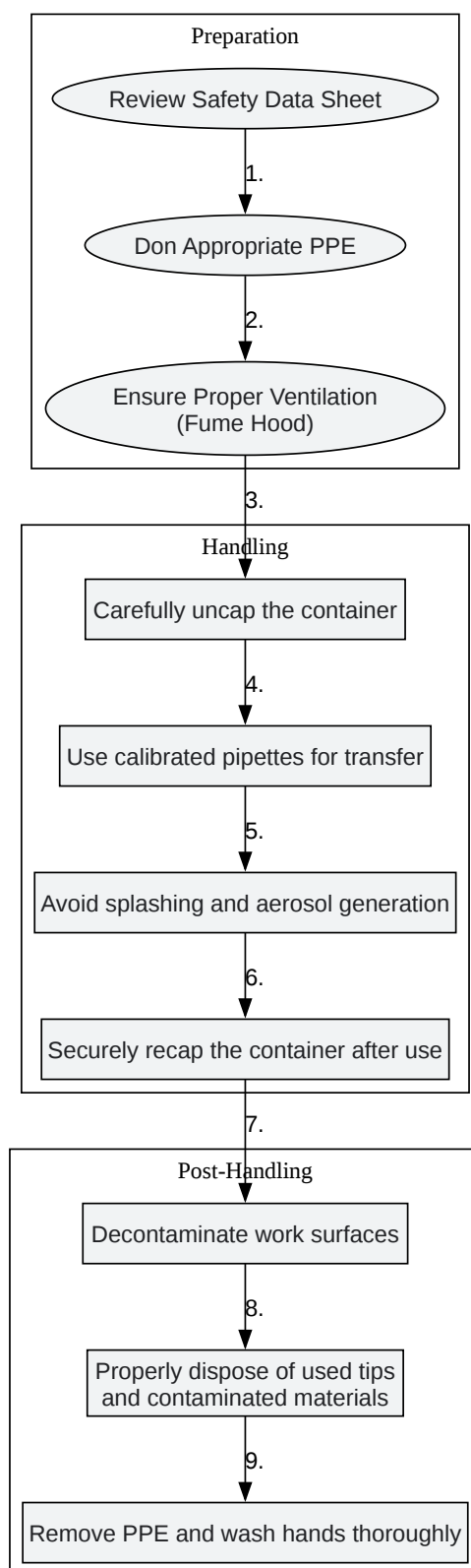
Data derived from the Material Safety Data Sheet for CCS-6.[\[1\]](#)

## Hazard Identification and Personal Protective Equipment (PPE)

CCS-6 is classified as a corrosive liquid. Vapors may be irritating to the eyes, nose, throat, and lungs.[\[1\]](#) Ingestion is harmful.[\[1\]](#) Skin and eye contact may cause irritation.[\[1\]](#)

Hazard	Required PPE
Eye Contact	Safety glasses with side shields or chemical splash goggles are mandatory. A face shield should be worn when there is a higher risk of splashing. <a href="#">[2]</a> <a href="#">[3]</a>
Skin Contact	Chemical-resistant gloves (such as nitrile or neoprene), a lab coat, and closed-toe shoes are required. For larger spills, chemical-resistant coveralls and boots are necessary. <a href="#">[4]</a> <a href="#">[5]</a>
Inhalation	Work in a well-ventilated area, preferably under a chemical fume hood. <a href="#">[1]</a>

## Operational Plan: Step-by-Step Handling Procedure



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Caption: Step-by-step workflow for the safe handling of CCS-6.

## Emergency Procedures

Situation	First Aid Measures
Eye Contact	Immediately flush with plenty of water for at least 15 minutes, removing contact lenses if present. Seek medical attention.[1]
Skin Contact	Wash off immediately with soap and plenty of water. Remove contaminated clothing. Consult a physician if irritation develops.[1][4]
Inhalation	Move to fresh air. If breathing is difficult, provide oxygen and seek medical attention.[4]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Call a physician or Poison Control Center immediately. [1][4]

## Disposal Plan

Waste generated from the use of CCS-6 is considered hazardous waste due to its corrosive nature and heavy metal content.



## References

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- 3. osha.gov [osha.gov]
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- To cite this document: BenchChem. [Essential Safety and Handling Protocols for CCS-6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b4844771#personal-protective-equipment-for-handling-csc-6]

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